

C.I. Solvent Blue 3: A Comprehensive Technical Profile

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Compound of Interest

Compound Name: C.I. Solvent Blue 3

Cat. No.: B1629615

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This technical guide provides an in-depth overview of **C.I. Solvent Blue 3**, a synthetic dye belonging to the triarylmethane class. This document consolidates key molecular data, outlines its synthesis and applications, and presents its chemical structure.

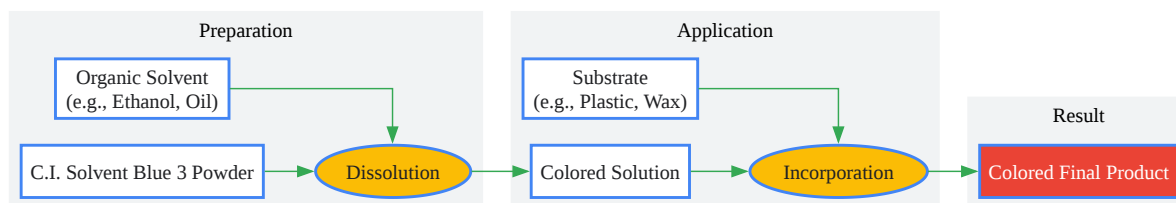
Core Molecular and Physical Properties

C.I. Solvent Blue 3 is characterized by the following molecular and physical properties. The quantitative data is summarized in the table below for ease of reference.

Property	Value	Reference
Molecular Weight	490.0 g/mol	
Molecular Formula	C ₃₂ H ₂₈ ClN ₃	
IUPAC Name	4-[(4-anilinophenyl)-(4-phenyliminocyclohexa-2,5-dien-1-ylidene)methyl]-2-methylaniline;hydrochloride	
CAS Registry Number	8004-91-9	
Chemical Structure Class	Triarylmethane	
Appearance	Blue powder	
Solubility	Insoluble in water; Soluble in ethanol.	
Behavior in Acid	In concentrated sulfuric acid, it appears as a brown-light yellow solution, which forms a blue precipitate upon dilution.	
Behavior in Base	Addition of sodium hydroxide to an aqueous solution results in a brownish-red color.	

Chemical Structure

The chemical structure of **C.I. Solvent Blue 3** is a key determinant of its color and properties. Below is a diagram representing its molecular structure.



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- To cite this document: BenchChem. [C.I. Solvent Blue 3: A Comprehensive Technical Profile]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1629615#what-is-the-molecular-weight-of-c-i-solvent-blue-3\]](https://www.benchchem.com/product/b1629615#what-is-the-molecular-weight-of-c-i-solvent-blue-3)

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